

Proper Disposal Procedures for Green 8

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Compound of Interest

Compound Name: Green 8

Cat. No.: B1171676

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This guide provides essential safety and logistical information for the proper disposal of substances commonly referred to as "**Green 8**." It is crucial for researchers, scientists, and drug development professionals to note that "**Green 8**" can refer to different chemical compounds, each with its own specific properties and handling requirements. The two primary substances identified are D&C Green No. 8 (Solvent Green 7) and Vat **Green 8**. Always refer to the specific Safety Data Sheet (SDS) for the exact product in use and comply with all local, state, and federal regulations.

Key Chemical Information and Hazards

To ensure safe handling and disposal, it is important to be aware of the distinct properties and hazards associated with different "**Green 8**" substances. The following table summarizes key data for D&C Green No. 8 and Vat **Green 8**.

Property	D&C Green No. 8 (Solvent Green 7)	Vat Green 8
CAS Number	6358-69-6[1]	14999-97-4[2]
Chemical Formula	Pyrene[1]	C70H28N4O10[2]
Physical Form	Powder[2][3]	Powder[2]
Primary Hazards	May cause drowsiness or dizziness. Causes serious eye irritation. Ingestion may cause nausea, vomiting, and diarrhea.[1]	Harmful if swallowed. May cause stomach discomfort, respiratory irritation, and eye irritation. Possible risks of irreversible effects.[2]
Environmental Hazards	The environmental effects have not been fully investigated, but release may cause adverse environmental effects.[3]	Hazardous to the aquatic environment.[4] Toxic for aquatic organisms.[5]

Standard Disposal Protocol

The following is a generalized, step-by-step procedure for the disposal of "**Green 8**" waste. This protocol is based on standard laboratory safety practices and information from supplier Safety Data Sheets.

Step 1: Personal Protective Equipment (PPE) Before handling any chemical waste, ensure you are wearing the appropriate PPE. This includes:

- Eye Protection: Chemical safety goggles or glasses.[2]
- Hand Protection: Chemical-resistant gloves (e.g., rubber gloves).[2]
- Body Protection: A lab coat or other appropriate protective clothing to minimize skin contact. [2]
- Respiratory Protection: If there is a risk of dust generation, use an approved respirator.[2] Work should ideally be conducted in a chemical fume hood.[2]

Step 2: Waste Collection and Segregation

- Collect waste "**Green 8**" in a designated, properly labeled, and leak-proof container.[3]
- Ensure the container is compatible with the chemical.
- Do not mix with other incompatible waste streams. "**Green 8**" may be incompatible with strong acids and oxidizing agents.[3]

Step 3: Spill Management In the event of a spill:

- Avoid generating dust.[2]
- For small spills, sweep up the material using an absorbent dust control product and place it in a suitable disposal container.[1][2]
- For large spills, construct a dike to prevent spreading.[3]
- The spill area can be washed with water, and the collected water should be disposed of as hazardous waste.[1]

Step 4: Storage Pending Disposal

- Store waste containers in a cool, dry, and well-ventilated area.[2]
- Keep containers tightly closed.[1][2]
- Store away from heat and sources of ignition.[1]

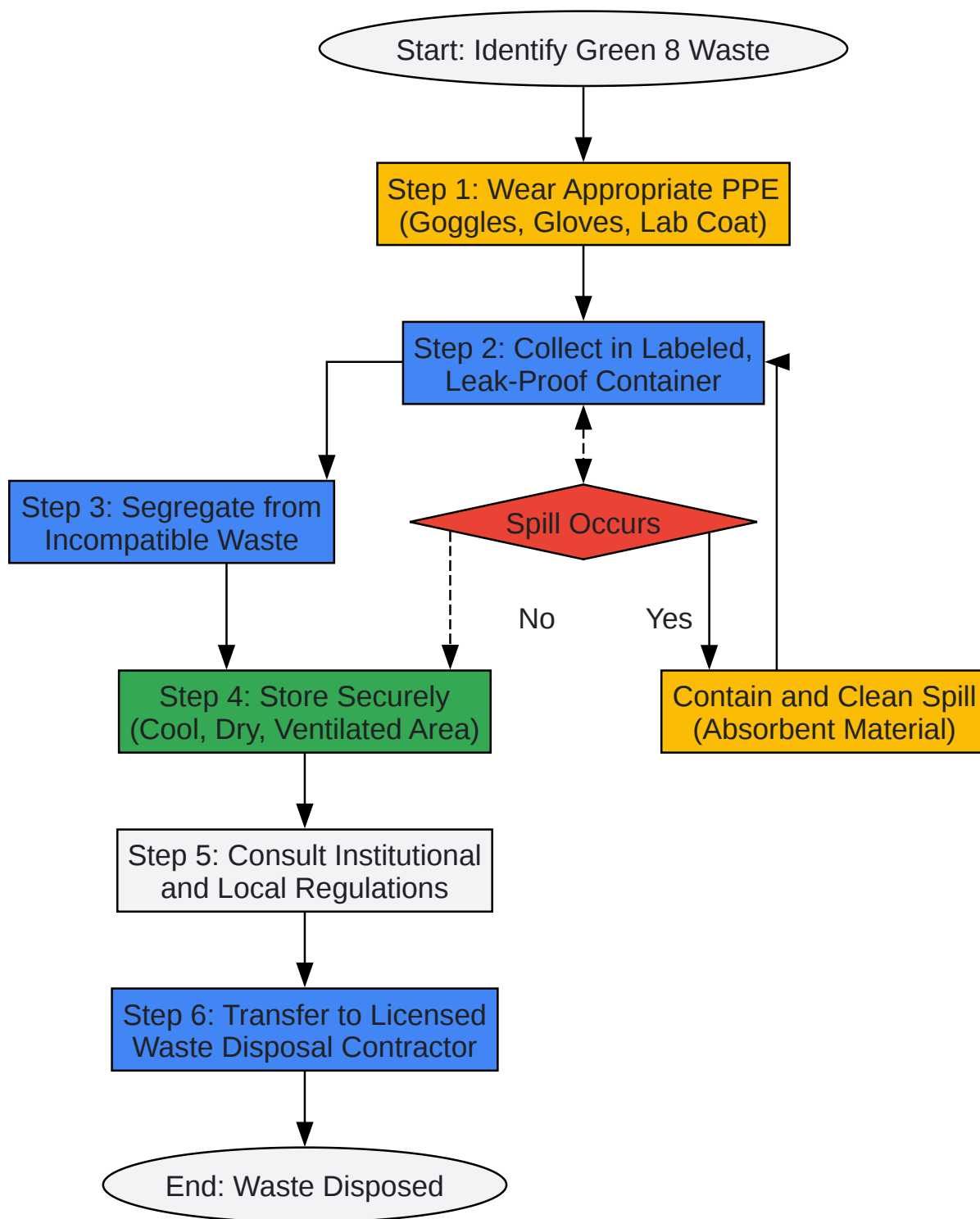
Step 5: Final Disposal

- Chemical waste generators must determine if the discarded chemical is classified as hazardous waste and consult state and local regulations for complete and accurate classification.[2]
- Dispose of the waste through a licensed waste disposal contractor.[6]

- Approved disposal methods typically include a designated landfill or controlled incineration in accordance with local and state regulations.[\[1\]](#)
- Empty containers should be thoroughly cleaned before recycling or disposal.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the general workflow for the proper disposal of "**Green 8**" laboratory waste.



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Caption: Workflow for the safe disposal of **Green 8** waste.

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